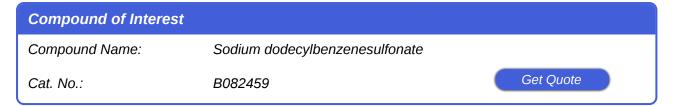


A Comparative Performance Analysis: Linear vs. Branched Sodium Dodecylbenzenesulfonate

Author: BenchChem Technical Support Team. Date: December 2025



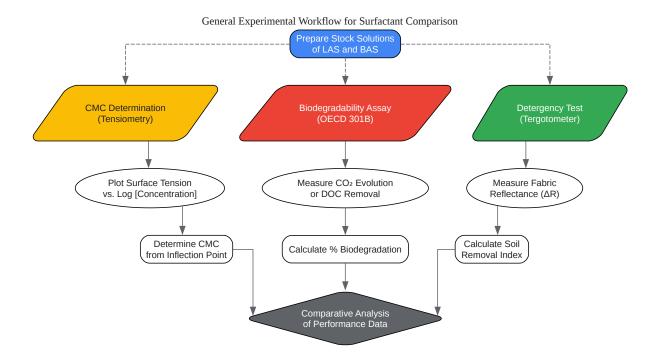
For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the performance characteristics of linear alkylbenzene sulfonates (LAS) and their predecessor, branched alkylbenzene sulfonates (BAS or ABS). The shift from BAS to LAS in the 1960s was driven by significant environmental concerns, primarily the poor biodegradability of the branched-chain structure.[1] This document outlines the key performance differences, supported by experimental data and detailed methodologies, to inform material selection in research and product development.

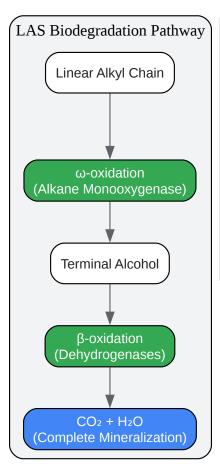
Molecular Structure: The Root of Performance Differences

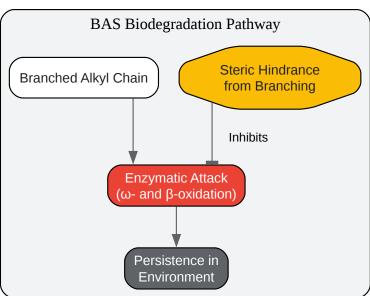
The fundamental difference between LAS and BAS lies in the structure of the hydrophobic alkyl chain attached to the hydrophilic sulfonate headgroup. LAS possesses a straight, unbranched alkyl chain, whereas BAS features a highly branched structure, typically derived from propylene tetramer.[1] This structural variance is the primary determinant of their differing physicochemical and environmental properties.











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References

• 1. Alkylbenzene sulfonate - Wikipedia [en.wikipedia.org]



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